

Safety and handling precautions for 3-Ethoxysalicylaldehyde

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Compound of Interest

Compound Name: 3-Ethoxysalicylaldehyde

Cat. No.: B1293910

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An In-depth Technical Guide to the Safe Handling of **3-Ethoxysalicylaldehyde**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-Ethoxysalicylaldehyde** (CAS No. 492-88-6), a key intermediate in various synthetic applications, including the development of Schiff base ligands and other novel compounds.^[1] Adherence to strict safety protocols is essential when working with this chemical to mitigate potential hazards.

Chemical and Physical Properties

3-Ethoxysalicylaldehyde, also known as 3-ethoxy-2-hydroxybenzaldehyde, is an aromatic aldehyde.^[2] Its physical state is typically a solid crystalline powder, ranging in color from light yellow to brown.^[3] A summary of its key physical and chemical properties is presented in Table 1.





Table 1: Physical and Chemical Properties of **3-Ethoxysalicylaldehyde**

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₀ O ₃	[2][4][5]
Molecular Weight	166.17 g/mol	[1][2][5]
CAS Number	492-88-6	[3][5]
Appearance	Light yellow to brown to dark green powder to crystal	[4]
Melting Point	66-68 °C (150.8-154.4 °F)	[3][5]
Boiling Point	263-264 °C (505.4-507.2 °F)	[3][5]
Solubility	Limited solubility in water; soluble in organic solvents like ethanol and ether.[4] Slightly soluble in methanol.	
Stability	Air sensitive.	[3]

Hazard Identification and Classification

3-Ethoxysalicylaldehyde is classified as a hazardous substance.[3] It is crucial to understand its potential health effects and physical hazards to ensure safe handling. The primary hazards are summarized in Table 2.

Table 2: Hazard Identification for **3-Ethoxysalicylaldehyde**

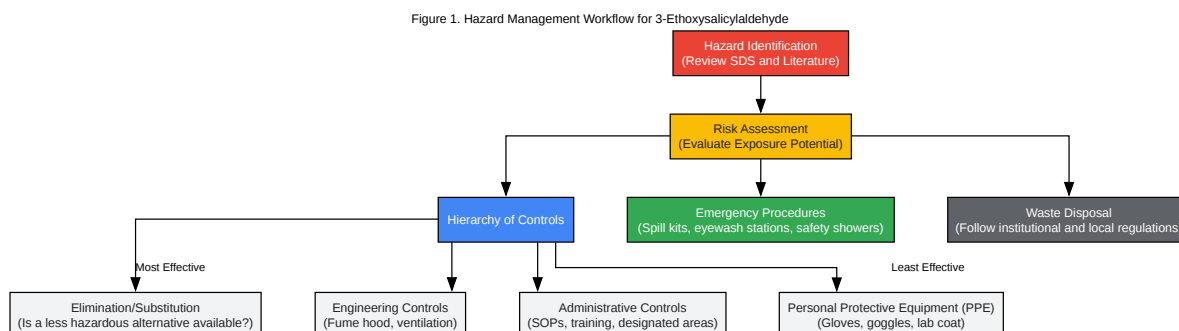
Hazard Class	Hazard Statement	GHS Pictogram	Signal Word
Skin Irritation	H315: Causes skin irritation		Warning
Eye Irritation	H319: Causes serious eye irritation		Warning
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation		Warning
Acute Toxicity (Oral)	H302: Harmful if swallowed		Warning

Source:[3][5]

Some sources also indicate it may be a combustible liquid (H227), harmful if inhaled (H332), may damage fertility or the unborn child (H360), and is toxic to aquatic life with long-lasting effects (H411). Given the potential for severe health effects, it is imperative to handle this compound with caution.

Risk Assessment and Control Measures

A thorough risk assessment should be conducted before commencing any work with **3-Ethoxysalicylaldehyde**. The following diagram illustrates the logical flow of this process.



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Caption: Hazard Management Workflow for **3-Ethoxysalicylaldehyde**

Engineering Controls

- Ventilation: Always handle **3-Ethoxysalicylaldehyde** in a well-ventilated area. For procedures that may generate dust or vapors, a chemical fume hood is mandatory.
- Safety Equipment: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[3]

Personal Protective Equipment (PPE)

A comprehensive selection of PPE is required to prevent skin, eye, and respiratory exposure.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Source(s)
Eye/Face Protection	Chemical safety goggles or a face shield.	[3]
Skin Protection	Chemically resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.	[3]
Respiratory Protection	For operations where dust may be generated, a NIOSH-approved N95 dust mask or higher is necessary.[5] If vapors are expected, a respirator with an appropriate organic vapor cartridge is recommended.	

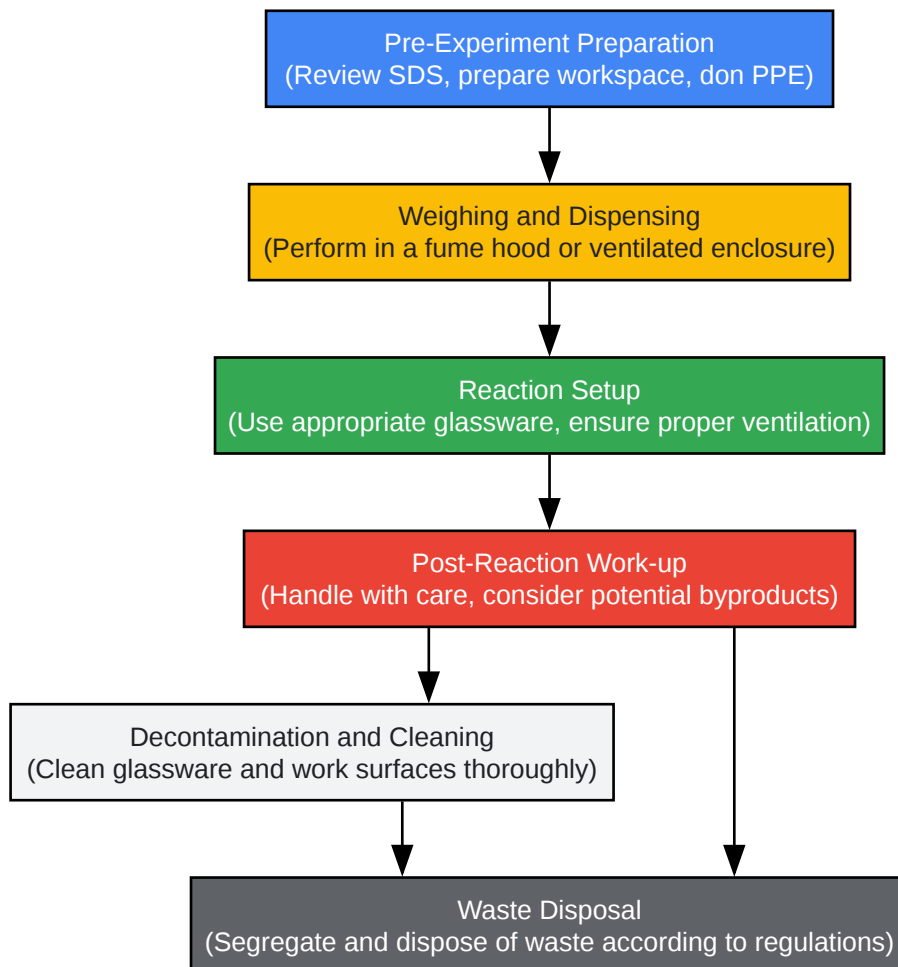
Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[3] Do not breathe dust or vapors.[3] Wash hands thoroughly after handling.[3] Keep away from heat, sparks, and open flames.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[3] This compound is air sensitive and should be stored under an inert atmosphere (e.g., nitrogen). It is incompatible with oxidizing agents.[3]

Experimental Protocol: Safe Laboratory Handling

The following workflow outlines the key steps for safely handling **3-Ethoxysalicylaldehyde** in a research setting. This protocol is a general guideline and should be adapted to specific experimental needs in consultation with your institution's safety office.

Figure 2. Laboratory Handling Workflow for 3-Ethoxysalicylaldehyde



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Caption: Laboratory Handling Workflow for **3-Ethoxysalicylaldehyde**

Detailed Methodologies

- Weighing: To minimize dust inhalation, weigh the solid compound in a chemical fume hood or a balance enclosure with appropriate ventilation.
- Dissolution: When preparing solutions, add the solid **3-Ethoxysalicylaldehyde** to the solvent slowly to avoid splashing.
- Reaction Monitoring: If heating is required, use a well-controlled heating mantle and monitor the reaction for any signs of uncontrolled exothermic activity.

- **Spill Response:** In the event of a spill, evacuate the area and prevent the spread of the material. For small spills, use an absorbent material and place it in a sealed container for disposal. For larger spills, follow your institution's emergency procedures.^[6] Do not let the product enter drains.^[6]

First-Aid Measures

In case of exposure, immediate action is critical.

Table 4: First-Aid Procedures for **3-Ethoxysalicylaldehyde** Exposure

Exposure Route	First-Aid Measures	Source(s)
Inhalation	Move the victim to fresh air. If not breathing, provide artificial respiration. Seek medical attention.	^[3]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If irritation persists, seek medical attention.	^[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	^[3]
Ingestion	Do not induce vomiting. Clean the mouth with water and drink plenty of water afterward. Seek medical attention.	^[3]

Toxicological Information

Detailed toxicological data for **3-Ethoxysalicylaldehyde** is limited. However, one source indicates it is a poison by intraperitoneal and intravenous routes.^[1] The primary health concerns are irritation to the skin, eyes, and respiratory system, and potential harm if swallowed.^{[3][5]}

Disposal Considerations

Dispose of waste **3-Ethoxysalicylaldehyde** and contaminated materials in accordance with all applicable federal, state, and local environmental regulations.^[3] Do not dispose of it down the drain.

This technical guide is intended to provide a comprehensive overview of the safety and handling precautions for **3-Ethoxysalicylaldehyde**. It is not a substitute for a thorough review of the Safety Data Sheet (SDS) and consultation with your institution's environmental health and safety department. Always prioritize safety and adhere to established laboratory protocols.

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